

An In-depth Technical Guide to the Chemical Properties of BRD5459

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Compound of Interest

Compound Name: BRD5459

Cat. No.: B1667513

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BRD5459 is a small molecule that has been identified as a chemical probe that elevates levels of reactive oxygen species (ROS) within cells.[1][2] Unlike many compounds that induce oxidative stress, **BRD5459** is notable for its ability to increase ROS markers without causing immediate cell death, making it a valuable tool for studying the cellular responses to oxidative stress.[1][2] This technical guide provides a comprehensive overview of the known chemical and biological properties of **BRD5459**, including its physicochemical characteristics, biological effects, and the experimental protocols for its use.

Physicochemical Properties

A summary of the key physicochemical properties of **BRD5459** is presented in Table 1.

Table 1: Physicochemical Properties of **BRD5459**

Property	Value	Source(s)
IUPAC Name	2-allyl-1-((3,4-dimethoxyphenethyl)amino)-3-methylbenzo[3]imidazo[1,2-a]pyridine-4-carbonitrile	N/A
Molecular Formula	C26H26N4O2	[2]
Molecular Weight	426.51 g/mol	[1][2]
CAS Number	612037-58-8	[1][2]
Appearance	Solid	[2]
Purity	>98% (via HPLC)	[2]
Solubility	Data not publicly available. General guidance suggests dissolving in DMSO for in vitro experiments.	[1][2]
pKa	Data not publicly available.	N/A
logP	Data not publicly available.	N/A

Note: "N/A" indicates that the data was not available from the searched sources.

Biological Activity and Mechanism of Action

BRD5459 is characterized as a nontoxic enhancer of reactive oxygen species (ROS).[2] Its primary biological effect is the elevation of oxidative stress markers within cells without inducing cytotoxicity.[1][2] This property allows for the investigation of cellular signaling pathways and stress responses activated by ROS, independent of cell death pathways.

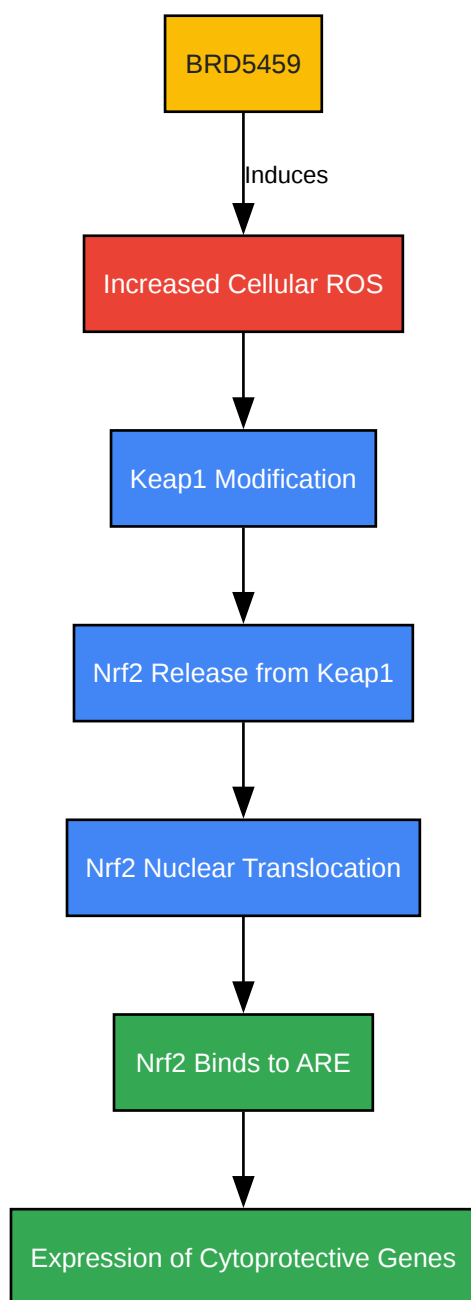
Induction of Reactive Oxygen Species (ROS)

BRD5459 has been shown to increase intracellular ROS levels. The precise mechanism by which it achieves this is not fully elucidated in the available literature. However, it is understood to act as a chemical probe to induce a state of oxidative stress.

Interaction with the Nrf2 Signaling Pathway

The induction of ROS is a known activator of the Keap1-Nrf2 signaling pathway, a primary cellular defense mechanism against oxidative stress. Under normal conditions, the transcription factor Nrf2 is kept at low levels through its interaction with Keap1, which facilitates its degradation. In the presence of oxidative stress, Keap1 is modified, leading to the stabilization and nuclear translocation of Nrf2. In the nucleus, Nrf2 binds to Antioxidant Response Elements (AREs) in the promoter regions of a wide array of cytoprotective genes, initiating their transcription.

While direct interaction studies between **BRD5459** and components of the Nrf2 pathway are not detailed in the available literature, its function as a ROS inducer strongly suggests an indirect activation of this pathway. The workflow for this proposed mechanism is illustrated in the diagram below.



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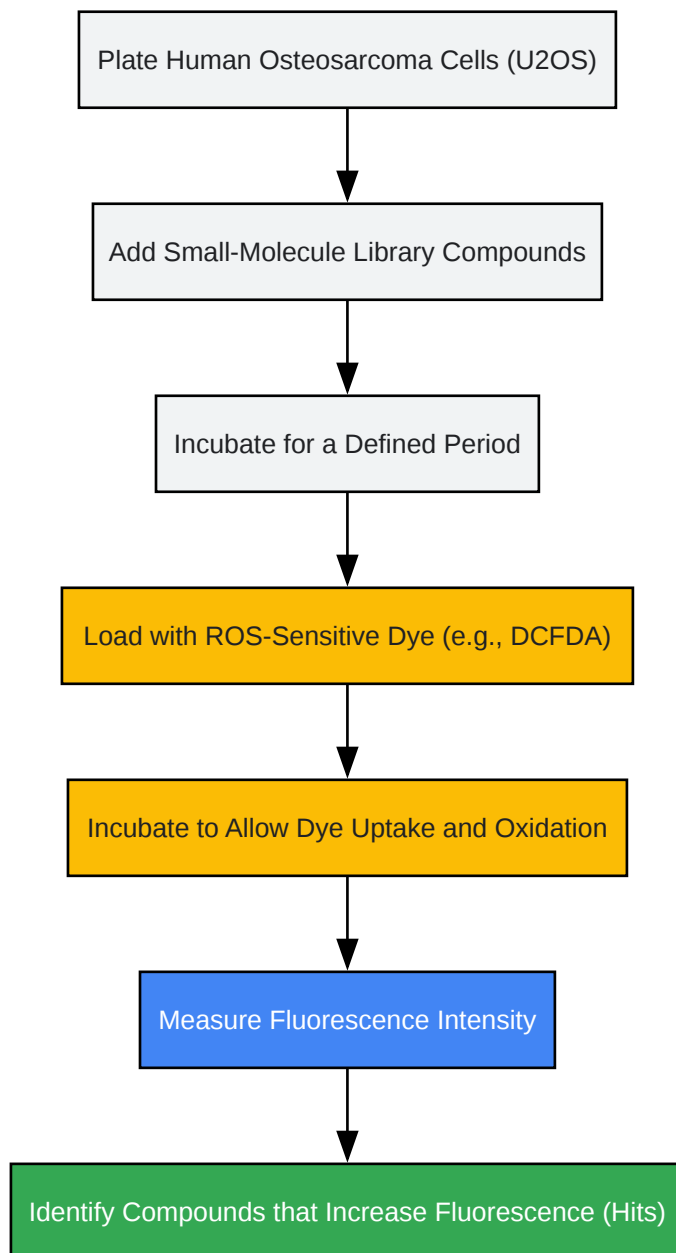
Caption: Proposed mechanism of **BRD5459**-induced Nrf2 pathway activation.

Experimental Protocols

The following experimental methodologies are based on the foundational study by Adams DJ, et al., which first characterized **BRD5459**.

High-Throughput Screening for ROS Enhancers

This protocol outlines the general workflow used to identify small-molecule enhancers of ROS.



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